

(-)-Sweroside: A Technical Guide to its Traditional Medicinal Uses and Pharmacological Activity

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Compound of Interest

Compound Name: (-)-Sweroside

Cat. No.: B190387

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: **(-)-Sweroside** is a secoiridoid glycoside found in a variety of medicinal plants, most notably within the *Swertia* genus of the Gentianaceae family. For centuries, plants containing this bioactive compound have been integral to traditional medicine systems, particularly in Asia, for treating a wide range of ailments.^[1] This technical guide provides a comprehensive overview of the traditional medicinal uses of **(-)-Sweroside**, supported by modern pharmacological evidence. It is intended to serve as a resource for researchers, scientists, and drug development professionals interested in the therapeutic potential of this natural product.

Traditional Medicinal Uses

Plants rich in **(-)-Sweroside**, such as *Swertia chirayita*, have a long history of use in traditional medicine for their potent therapeutic properties.^[1] In traditional Chinese medicine, these plants are known as "Dida" or "Zangyinchen" and are revered for their anti-hepatitis, antipyretic, and detoxifying effects.^[1] Traditional systems, including Ayurveda, Unani, and Siddha, have also employed these plants for their heat-clearing and detoxifying capabilities.^[1] The ethnobotanical applications are extensive, covering the treatment of liver diseases, jaundice, cholecystitis,

malaria, pneumonia, and diabetes.[1][2][3][4] The root of the plant is often considered the most bioactive part.[3]

Pharmacological Activities and Quantitative Data

Modern scientific research has begun to validate the traditional claims, revealing a broad spectrum of pharmacological activities for **(-)-Sweroside**. These include anti-inflammatory, antioxidant, hepatoprotective, antidiabetic, and neuroprotective effects.[1][5] The tables below summarize the available quantitative data on the pharmacological effects of **(-)-Sweroside**.

Table 1: In Vitro Pharmacological Activities of **(-)-Sweroside**

Cell Line	Assay	Endpoint	Result	Reference
U251 (Human Glioblastoma)	Cytotoxicity	IC50	10 μ M	[1]
Normal Astrocytes	Cytotoxicity	IC50	100 μ M	[1]
H9c2 (Rat Cardiomyoblasts)	Hypoxia/Reoxygenation-induced injury	Cell Viability	Increased by 10, 25, 50, and 100 μ M	[6]
H9c2 (Rat Cardiomyoblasts)	Hypoxia/Reoxygenation-induced injury	CK-MB and LDH release	Significantly decreased by 10, 25, 50, and 100 μ M	[6]
HL1C (Hepatoma cells)	Gene expression	Pck1 mRNA	Markedly downregulated	[5]
Butyrylcholinesterase (BChE)	Enzyme Inhibition	Inhibitory activity	6.03 ± 0.44 mg GALAE/g	[5]
α -amylase	Enzyme Inhibition	Inhibitory activity	0.10 mmol ACAE/g	[5]
α -glucosidase	Enzyme Inhibition	Inhibitory activity	1.54 mmol ACAE/g	[5]

Table 2: In Vivo Pharmacological Activities of (-)-Sweroside

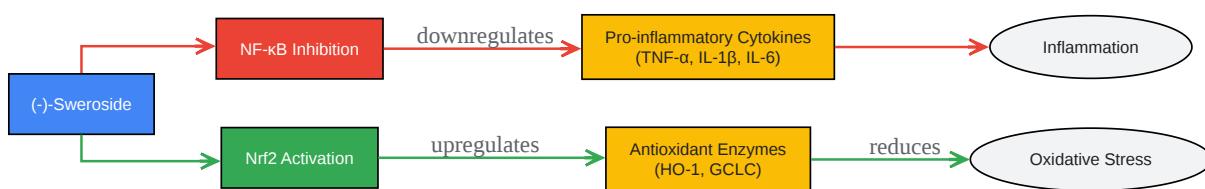
Animal Model	Condition	Dosage	Outcome	Reference
Mice	α -naphthylisothiocyanate (ANIT)-induced cholestatic liver injury	120 mg/kg, ig	Dramatically reduced serum ALT and AST; Reversed increases in serum ALP, TBIL, DBIL, and TBA	[7]
Rats	Myocardial Ischemia-Reperfusion Injury	25, 50, and 100 mg/kg, ip	Dose-dependent reduction in infarct size and improvement in cardiac function	[6]

Key Signaling Pathways Modulated by (-)-Sweroside

(-)-Sweroside exerts its diverse pharmacological effects by modulating several key signaling pathways. Understanding these mechanisms is crucial for targeted drug development. The primary pathways influenced by (-)-Sweroside include NF- κ B, mTOR, MAPK, and PI3K/Akt.[1][5]

Anti-inflammatory and Antioxidant Mechanisms

(-)-Sweroside demonstrates significant anti-inflammatory and antioxidant properties by inhibiting the NF- κ B signaling pathway and activating the Nrf2 pathway.[6][8]

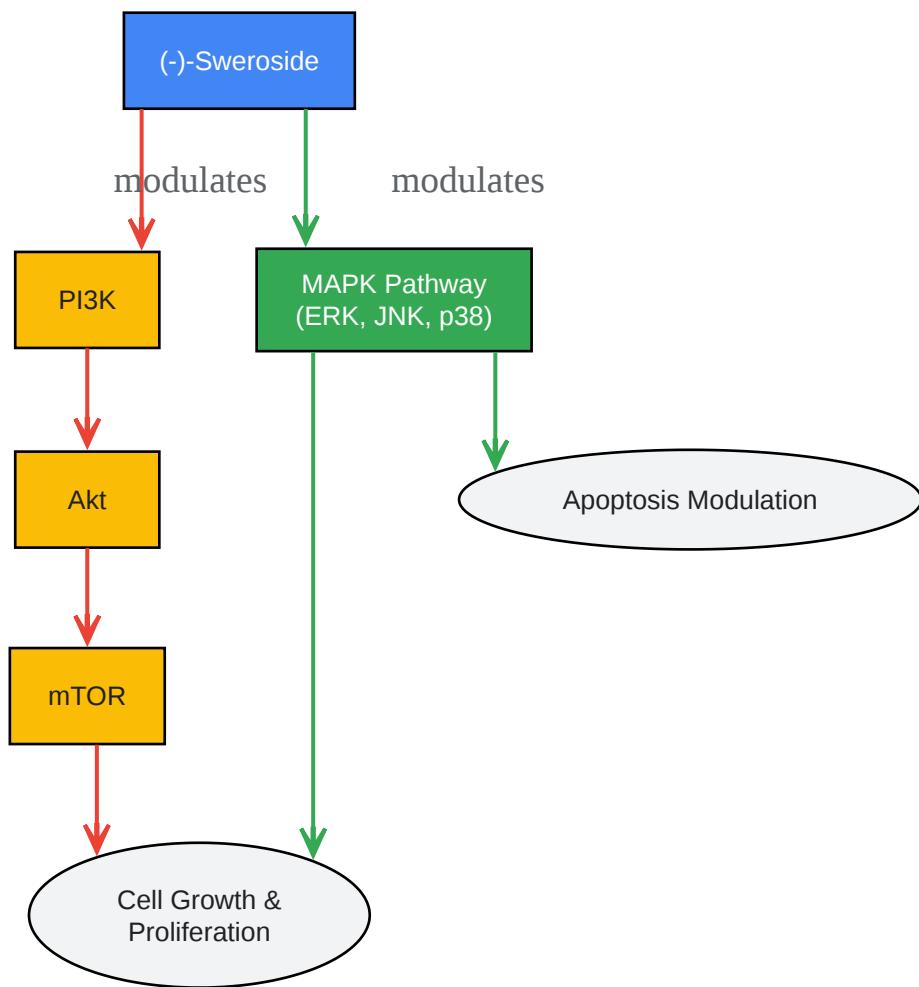


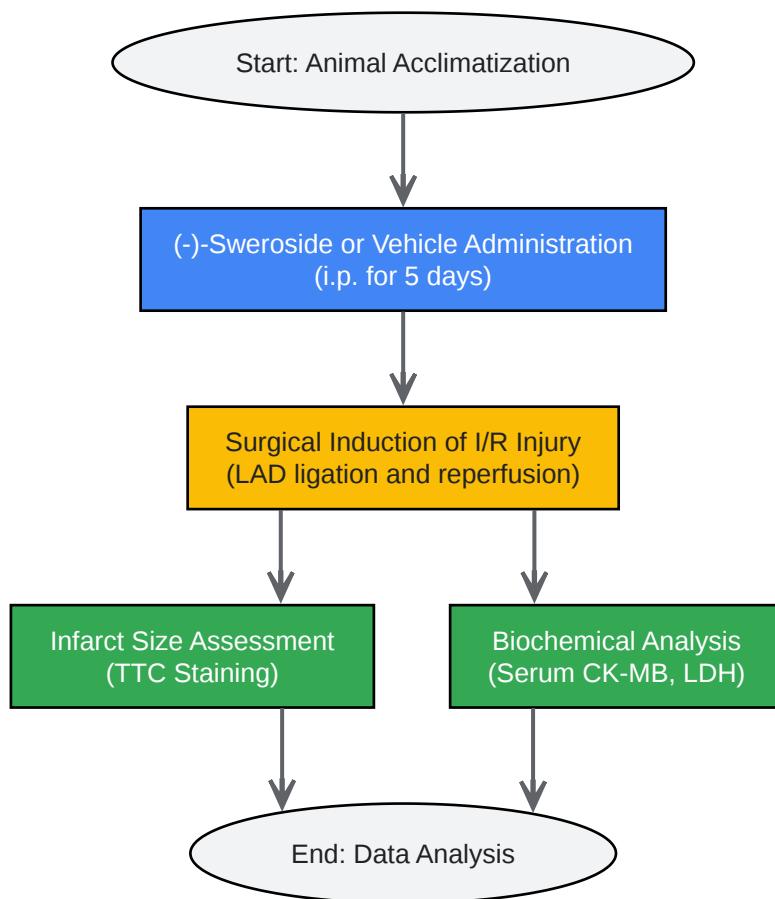
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Anti-inflammatory and antioxidant pathways of (-)-Sweroside.

Proliferation and Survival Pathways

(-)-Sweroside also influences cell proliferation and survival through the PI3K/Akt/mTOR and MAPK signaling pathways.[\[1\]](#)[\[5\]](#)





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